

An In-depth Technical Guide to the Nuclear Structure of Carbon-15

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear properties of **Carbon-15** (15C), focusing on its ground and excited states. The information presented is compiled from a range of experimental and theoretical studies, intended to serve as a valuable resource for researchers in nuclear physics and related fields.

Ground State Properties of Carbon-15

Carbon-15 is an unstable, neutron-rich isotope of carbon with 6 protons and 9 neutrons.[1] It is not a naturally occurring isotope and has no natural abundance.[1] Its ground state is characterized by a spin-parity of 1/2+.[2][3] The half-life of 15 C is approximately 2.449 seconds. [1][2][3] It undergoes 100% β^- decay to the stable isotope Nitrogen-15 (15 N).[3][4]

The following table summarizes the key properties of the **Carbon-15** ground state.



Property	Value
Spin-Parity (J [^] π)	1/2+
Half-Life (T ₁ / ₂)	2.449(5) s
Decay Mode	100% β-
Decay Energy (Q)	9.7717(8) MeV
Mass Excess	9.873144 MeV
Binding Energy	7.100169 MeV
Magnetic Dipole Moment (μ)	+1.720(9) μN or 1.32 μ

Excited States of Carbon-15

The excited states of **Carbon-15** have been investigated through various nuclear reactions. The known energy levels, their corresponding spin-parity assignments, and in some cases, their level widths, are crucial for understanding the nuclear structure of this isotope.

The table below presents a compilation of the observed excited states of ^{15}C .



Excitation Energy (E _x) (MeV)	Spin-Parity (J^π)	Level Width (Γ) (keV)	Spectroscopic Factor (C ² S)
0.740	5/2+		
2.76(31)		_	
3.103	1/2-	41(5)	_
4.220	5/2-	64(13)	_
4.657	3/2-	62(13)	_
5.41(32)			_
5.866	(1/2-)	165(35)	
6.426	(1/2-)	150(40)	_
6.77			_
7.30	_		
8.50			

Note: Some spin-parity assignments are tentative and denoted by parentheses.

Experimental Methodologies

The properties of **Carbon-15** have been elucidated through a variety of sophisticated experimental techniques. These methods are essential for producing, isolating, and studying this short-lived radioactive nucleus.

Production of Carbon-15

Carbon-15 is produced artificially in nuclear reactions. Two common production methods are:

- Deuteron-induced reaction on Carbon-14: In this method, a target enriched with ¹⁴C is bombarded with deuterons. The ¹⁴C(d,p)¹⁵C reaction results in the formation of ¹⁵C.[3]
- Neutron-induced reaction on Oxygen-18: Another approach involves the $^{18}O(n,\alpha)^{15}C$ reaction.[3]



Beta-Delayed Neutron Spectroscopy of ¹⁵B

A significant amount of information on the excited states of 15 C has been obtained by studying the beta decay of Boron-15 (15 B). In this process, 15 B undergoes β^- decay to excited states in 15 C, which are above the neutron separation energy. These states then promptly emit a neutron.

Experimental Protocol:

- Production of Spin-Polarized ¹⁵B: A polarized ¹⁵B beam is produced, for example, through the fragmentation of a primary beam or a specific nuclear reaction, and selected using a fragment separator.
- Beta Decay Asymmetry Measurement: The polarized ¹⁵B ions are implanted into a stopper. The subsequent β-decay exhibits an asymmetry in the emission direction of the beta particles with respect to the polarization axis. This asymmetry is measured using detectors placed at different angles.
- Neutron Detection: The delayed neutrons emitted from the excited ¹⁵C nucleus are detected in coincidence with the beta particles. The neutron energy is often determined using the time-of-flight (TOF) technique.
- Data Analysis: By analyzing the correlation between the beta asymmetry and the energy of the delayed neutrons, the spin and parity of the excited states in ¹⁵C can be determined.

Neutron-Removal Reaction: 16C(d,t)15C

The structure of ¹⁵C has been effectively probed using the one-neutron pickup reaction ¹⁶C(d,t)¹⁵C. This reaction provides information on the single-particle nature of the nuclear states.

Experimental Protocol:

- Production of ¹⁶C Beam: A radioactive beam of ¹⁶C is produced, typically through projectile fragmentation.
- Target Interaction: The ¹⁶C beam impinges on a deuteron target (e.g., a deuterated polyethylene foil).



- Detection of Reaction Products: The outgoing tritons (t) are detected and their energy and angle are measured. This allows for the reconstruction of the excitation energy spectrum of the residual ¹⁵C nucleus.
- Spectroscopic Factor Extraction: The differential cross-sections of the reaction are measured and compared with theoretical calculations (e.g., using the Distorted Wave Born Approximation - DWBA). This comparison allows for the extraction of spectroscopic factors, which quantify the single-particle character of the populated states.

Charge-Exchange Reaction: ¹⁵N(⁷Li, ⁷Be) ¹⁵C

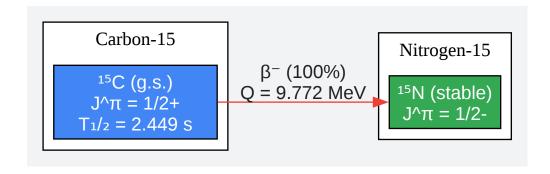
The ¹⁵N(⁷Li, ⁷Be)¹⁵C charge-exchange reaction has also been utilized to populate excited states in ¹⁵C.

Experimental Protocol:

- ⁷Li Beam: A stable beam of ⁷Li is accelerated to a specific energy (e.g., 55 MeV).
- 15N Target: The beam is directed onto a target containing 15N.
- Detection of ⁷Be: The outgoing ⁷Be ions are detected at forward angles, and their energy is measured. The identification of ⁷Be in both its ground and first excited state can provide additional information.
- Excitation Energy Spectrum: The energy of the detected ⁷Be ions is used to determine the excitation energy of the residual ¹⁵C nucleus.

Visualizations

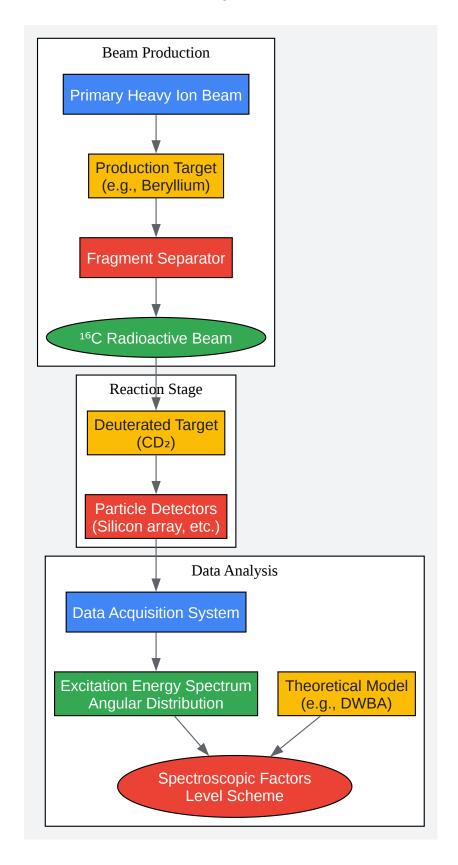
The following diagrams illustrate key aspects of the nuclear structure and study of Carbon-15.





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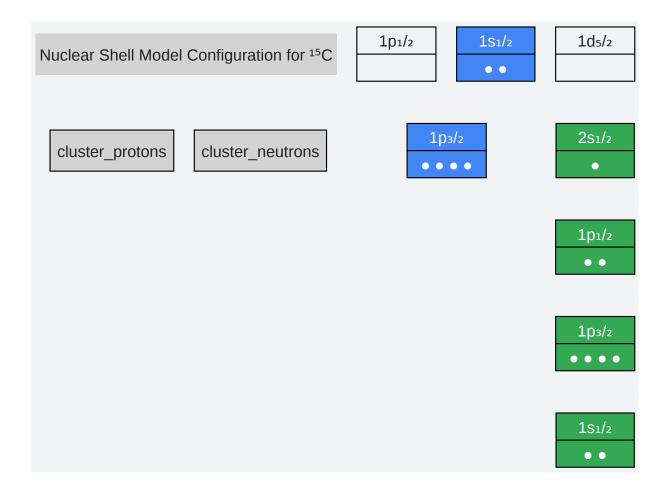
Caption: Decay scheme of Carbon-15 to Nitrogen-15.





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Caption: Workflow for a ¹⁶C(d,t)¹⁵C experiment.



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Caption: Shell model of Carbon-15's ground state.

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References

- 1. quora.com [quora.com]
- 2. Isotope data for carbon-15 in the Periodic Table [periodictable.com]
- 3. Carbon-15 isotopic data and properties [chemlin.org]
- 4. Isotope data for carbon-15 in the Periodic Table [periodictable.com]
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